

A Technical Guide to the Physical Characteristics of Pure Cholesteryl 11-Eicosenoate

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Compound of Interest

Compound Name: Cholesteryl 11-eicosenoate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the known physical characteristics of pure **Cholesteryl 11-eicosenoate** (CE 20:1). The document is structured to be a practical resource for researchers, scientists, and professionals in drug development who are working with or exploring the applications of this specific cholesteryl ester. The guide summarizes key quantitative data, outlines general experimental protocols for its synthesis and characterization, and includes a visual workflow to guide laboratory practices.

Core Physical and Chemical Properties

Cholesteryl 11-eicosenoate is an ester formed from the condensation of cholesterol and 11-eicosenoic acid. As a member of the cholesteryl ester family, its physical properties are of significant interest in various fields, including biochemistry, materials science, and pharmacology. The following table summarizes the core physical and chemical data currently available for **Cholesteryl 11-eicosenoate**.

Property	Value	Source
Molecular Formula	C47H82O2	[1][2]
Molecular Weight	679.15 g/mol	[1][2]
Physical State	Solid at room temperature	
Storage	Freezer	[1][2]
Purity (typical)	>99%	[1][2]
Transition Temperatures (cis-isomer)	19.8 °C and 38.1 °C	

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Cholesteryl 11-eicosenoate** are not extensively published. However, based on established methods for cholesteryl esters, the following sections outline the general procedures that would be employed.

Synthesis of Cholesteryl 11-eicosenoate (General Procedure)

The synthesis of **Cholesteryl 11-eicosenoate** can be achieved through the esterification of cholesterol with 11-eicosenoic acid. A common method involves the use of a coupling agent, such as dicyclohexylcarbodiimide (DCC), in the presence of a catalyst like 4-dimethylaminopyridine (DMAP).

Materials:

- Cholesterol
- 11-eicosenoic acid
- Dicyclohexylcarbodiimide (DCC)
- 4-dimethylaminopyridine (DMAP)

- Anhydrous dichloromethane (DCM) as the solvent
- Argon or Nitrogen gas for inert atmosphere
- Silica gel for column chromatography
- Hexane and Ethyl Acetate for chromatography elution

Procedure:

- Cholesterol and 11-eicosenoic acid are dissolved in anhydrous DCM under an inert atmosphere.
- DMAP is added to the solution, followed by the slow addition of a solution of DCC in anhydrous DCM.
- The reaction mixture is stirred at room temperature for several hours to overnight.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is filtered to remove the dicyclohexylurea (DCU) byproduct.
- The filtrate is washed successively with dilute acid, a saturated solution of sodium bicarbonate, and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure.
- The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient to yield pure **Cholesteryl 11-eicosenoate**.
- The final product is dried under high vacuum to remove any residual solvent.

Characterization of Physical Properties

The physical properties of the synthesized **Cholesteryl 11-eicosenoate** would be characterized using a suite of standard analytical techniques.

Differential Scanning Calorimetry is a thermoanalytical technique used to determine the temperatures and heat flows associated with phase transitions in a material.

Procedure:

- A small, accurately weighed sample of pure **Cholesteryl 11-eicosenoate** (typically 1-5 mg) is hermetically sealed in an aluminum pan.
- An empty sealed aluminum pan is used as a reference.
- The sample and reference pans are placed in the DSC cell.
- The temperature of the cell is ramped up and down at a controlled rate (e.g., 5-10 °C/min) over a temperature range that encompasses the expected transitions.
- The heat flow to the sample relative to the reference is recorded as a function of temperature.
- Phase transitions, such as melting and crystallization, are identified as endothermic or exothermic peaks in the DSC thermogram. The peak temperatures are reported as the transition temperatures.

Polarized Light Microscopy is used to observe the different phases and textures of liquid crystalline materials like cholesteryl esters.

Procedure:

- A small amount of the **Cholesteryl 11-eicosenoate** sample is placed on a clean glass microscope slide.
- The sample is covered with a coverslip.
- The slide is placed on a hot stage attached to a polarized light microscope.
- The sample is heated and cooled at a controlled rate while being observed through the crossed polarizers of the microscope.

- Different liquid crystalline phases (e.g., cholesteric, smectic) will exhibit characteristic textures and birefringence, which are recorded at different temperatures.
- The temperatures at which these phase transitions occur are noted and correlated with the data obtained from DSC.

X-ray Diffraction is a powerful technique for determining the atomic and molecular structure of a crystal. For a crystalline solid like **Cholesteryl 11-eicosenoate**, XRD can provide information about the packing of the molecules in the solid state.

Procedure:

- A high-quality single crystal of **Cholesteryl 11-eicosenoate** is grown, or a powder sample is prepared.
- The sample is mounted on a goniometer in an X-ray diffractometer.
- A monochromatic beam of X-rays is directed at the sample.
- The scattered X-rays produce a diffraction pattern of spots (for a single crystal) or rings (for a powder) which is recorded by a detector.
- The positions and intensities of the diffraction peaks are analyzed to determine the unit cell dimensions and the arrangement of atoms within the crystal lattice.

Solubility Profile

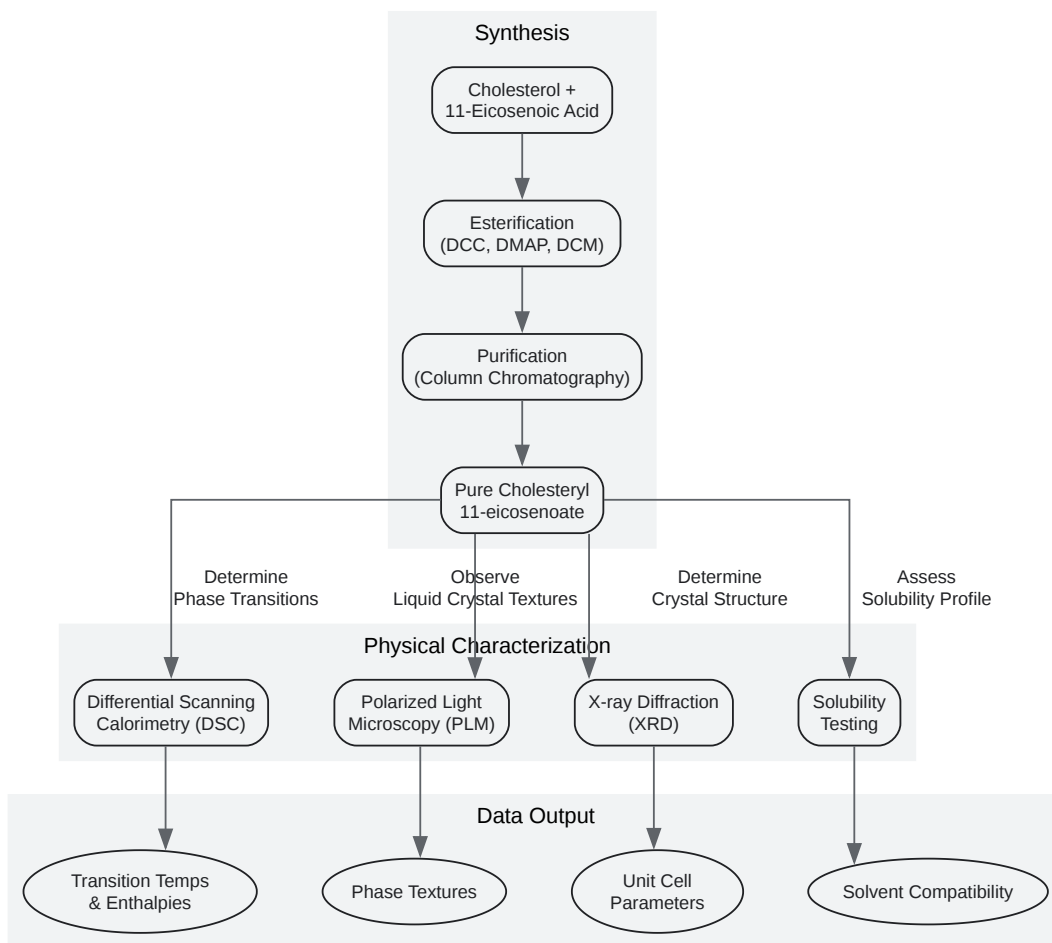
Cholesteryl esters are generally hydrophobic molecules.

- Aqueous Solubility: **Cholesteryl 11-eicosenoate** is expected to be practically insoluble in water.
- Organic Solvent Solubility: It is anticipated to be soluble in a range of nonpolar and moderately polar organic solvents, such as chloroform, dichloromethane, diethyl ether, hexane, and toluene. For practical laboratory use, dissolving in a minimal amount of a chlorinated solvent and then diluting with a less polar solvent like hexane is a common practice for purification by chromatography.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and physical characterization of **Cholesteryl 11-eicosenoate**.

Workflow for Synthesis and Characterization of Cholesteryl 11-eicosenoate

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Caption: A flowchart illustrating the synthesis and subsequent physical characterization of **Cholesteryl 11-eicosenoate**.

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References

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